Stereochemistry of 2-(Hydroxymethyl)cyclohexanone

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Compound of Interest

Compound Name:	*2-(Hydroxymethyl)cyclohexanone*
CAS No.:	*5331-08-8*
Cat. No.:	*B1294659*

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An In-depth Technical Guide to the Stereochemistry of **2-(Hydroxymethyl)cyclohexanone**

Executive Summary

2-(Hydroxymethyl)cyclohexanone is a bifunctional molecule of significant interest in synthetic organic chemistry and medicinal chemistry. Its structure, featuring a chiral center at the C2 position and the capacity for complex conformational behavior, makes a thorough understanding of its stereochemistry paramount for its application as a versatile chiral building block. This guide provides a comprehensive analysis of the stereochemical landscape of **2-(hydroxymethyl)cyclohexanone**, intended for researchers, scientists, and drug development professionals. We will explore its enantiomeric forms, delve into the conformational equilibria governed by intramolecular hydrogen bonding, detail strategies for its stereoselective synthesis, and provide robust protocols for its characterization. This document is structured to deliver not just procedural steps but the underlying scientific rationale, ensuring a self-validating framework for experimental design and interpretation.

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The Strategic Importance of 2-(Hydroxymethyl)cyclohexanone in Synthesis

The utility of **2-(hydroxymethyl)cyclohexanone** as a synthetic intermediate is derived from its dual functionality—a ketone and a primary alcohol—which allows for a wide range of chemical transformations.[1] This versatility has established it as a foundational building block for constructing intricate molecular architectures, including natural products and their analogues. In the pharmaceutical industry, its derivatives are crucial intermediates for developing biologically active compounds.[1]

Notably, the chiral enantiomers of this molecule serve as key starting materials for stereospecific pharmaceuticals. For instance, the (S)-enantiomer is a critical precursor for certain potent antagonists of the CCR2 receptor, which are under investigation for treating inflammatory diseases.[1] Furthermore, the core structure is integral to the synthesis of carbocyclic nucleoside analogues, a class of compounds frequently explored for their antiviral properties.[1] The molecule's structural relevance underscores its importance as a valuable scaffold in the design of new chemical entities with therapeutic potential.

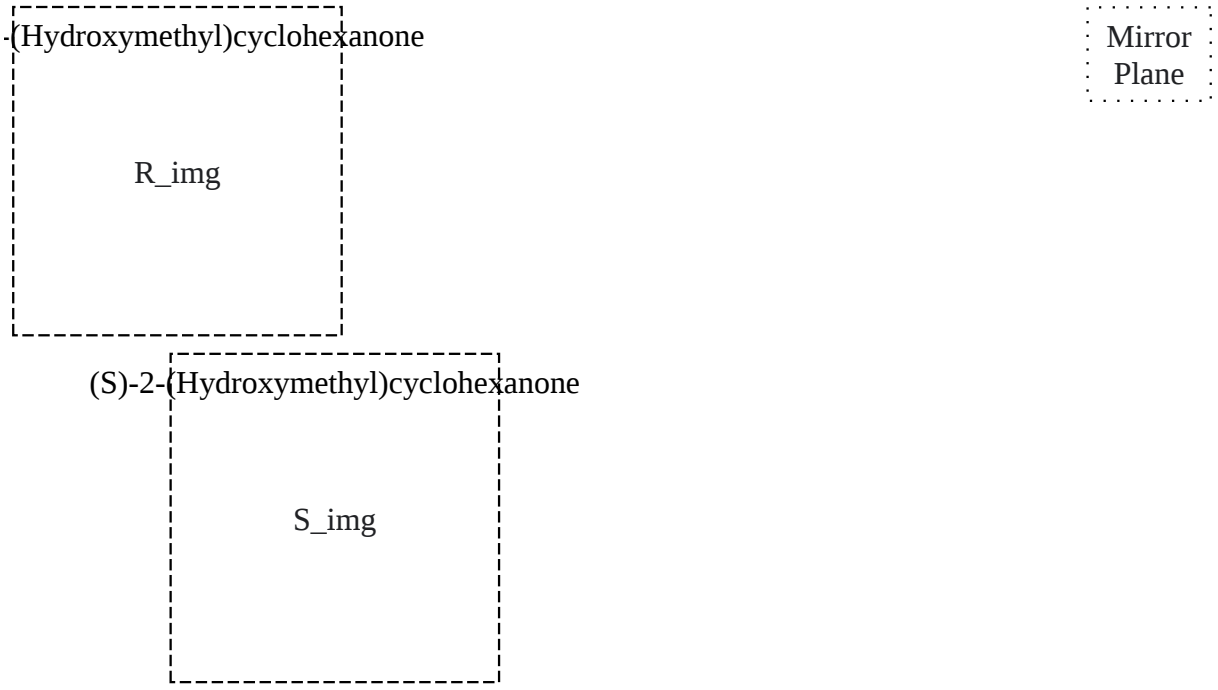
Elucidating the Stereochemical Landscape

The stereochemistry of **2-(hydroxymethyl)cyclohexanone** is defined by both its configuration (the 3D arrangement of atoms at the chiral center) and its conformation (the spatial arrangement of atoms that can be interconverted by rotation about single bonds).

Configurational Isomerism: The Enantiomers

The carbon atom at the 2-position of the cyclohexanone ring is a stereocenter, as it is bonded to four different groups: a hydrogen atom, the hydroxymethyl group (-CH_2OH), the carbonyl carbon (C1), and the C3 methylene group of the ring. This chirality gives rise to two non-superimposable mirror images, known as enantiomers: (R)-**2-(hydroxymethyl)cyclohexanone** and (S)-**2-(hydroxymethyl)cyclohexanone**.

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Caption: The (R) and (S) enantiomers of **2-(hydroxymethyl)cyclohexanone**.

These enantiomers possess identical physical properties (melting point, boiling point, solubility) but differ in their interaction with plane-polarized light (optical activity) and their reactivity in chiral environments, which is of critical importance in drug development.[2]

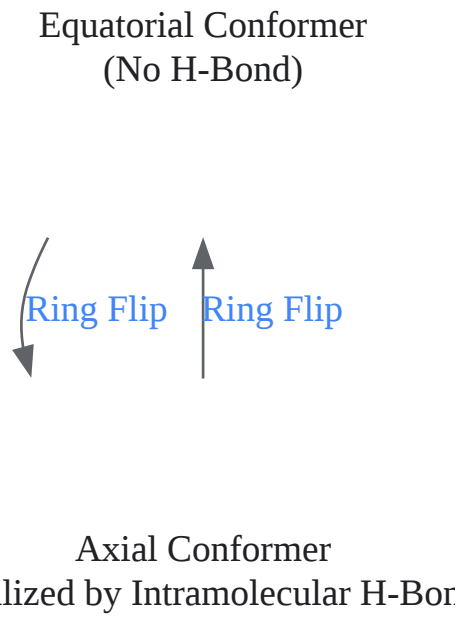
Conformational Analysis: The Role of Intramolecular Hydrogen Bonding

The cyclohexanone ring preferentially adopts a chair conformation to minimize angular and torsional strain.[3] The introduction of the hydroxymethyl substituent at C2 creates two principal chair conformers: one with the substituent in an equatorial position and one with it in an axial position.

For many substituted cyclohexanes, the equatorial conformation is significantly more stable to avoid unfavorable 1,3-diaxial steric interactions. However, in **2-(hydroxymethyl)cyclohexanone**, the axial conformer can be uniquely stabilized by the

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formation of an intramolecular hydrogen bond between the hydroxyl proton and the carbonyl oxygen. This interaction creates a stable six-membered ring system.



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Caption: Conformational equilibrium of **2-(hydroxymethyl)cyclohexanone**.

This stabilizing effect can significantly increase the population of the axial conformer, a phenomenon also observed in related molecules like 2-halocyclohexanones and 2-(methylamino)cyclohexanone.[3][4] The equilibrium between these conformers is solvent-dependent; polar, protic solvents can disrupt the intramolecular hydrogen bond by forming intermolecular hydrogen bonds, thus favoring the equatorial conformer. Conversely, in nonpolar solvents, the axial conformer is expected to be more prevalent.[5]

Strategies for Stereoselective Synthesis

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Controlling the stereochemistry during synthesis is crucial for accessing specific enantiomers for pharmaceutical applications. Organocatalysis has emerged as a powerful tool for this purpose.[1]

Organocatalytic Asymmetric α-Hydroxymethylation

The direct asymmetric α-hydroxymethylation of cyclohexanone provides an efficient route to enantiomerically enriched **2-(hydroxymethyl)cyclohexanone**. This reaction can be catalyzed by small chiral organic molecules, such as amino acids. L-threonine, for example, has been shown to be an effective organocatalyst for the synthesis of the (S)-enantiomer using formaldehyde (often in the form of formalin) as the C1 source.[1]

The proposed mechanism involves the formation of a chiral enamine intermediate between cyclohexanone and the L-threonine catalyst. This enamine then reacts with formaldehyde from a specific face, directed by the catalyst's stereochemistry, leading to the preferential formation of the (S)-product after hydrolysis. The efficiency of this reaction can be sensitive to reaction conditions, particularly the water content.[1]

Spectroscopic and Analytical Characterization

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for determining the stereochemical and conformational properties of **2-(hydroxymethyl)cyclohexanone**.

NMR Data Interpretation

The relative populations of the axial and equatorial conformers can be estimated by analyzing the coupling constants of the proton at C2 (the methine proton). According to the Karplus relationship, the coupling constant between vicinal protons is dependent on the dihedral angle between them.

- In the equatorial conformer, the C2 proton is axial and has large dihedral angles (≈180°) with the two axial protons at C3 and C6, resulting in large coupling constants (J ≈ 10-13 Hz).
- In the axial conformer, the C2 proton is equatorial and has smaller dihedral angles (≈60°) with the adjacent protons, leading to smaller coupling constants (J ≈ 2-5 Hz).

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The observed coupling constant in the NMR spectrum is a weighted average of the coupling constants of the individual conformers, allowing for the calculation of their relative abundance.

Table 1: Hypothetical NMR Data for Conformational Analysis Note: These values are illustrative and should be cross-referenced with experimentally obtained data.[6]

Nucleus	Assignment	Equatorial Conformer δ (ppm)	Axial Conformer δ (ppm)	Key Coupling Constants (Hz)
^{1}H	H2 (CH)	~2.5 - 2.8	~2.9 - 3.2	J(H2ax, H3ax/H6ax) ≈ 10-13; J(H2eq, H3/H6) ≈ 2-5
^{1}H	CH_2OH	~3.6 - 3.9	~3.5 - 3.8	-
^{13}C	C1 (C=O)	~213	~214	-
^{13}C	C2 (CH)	~52	~50	-
^{13}C	C7 (CH_2OH)	~65	~63	-

Experimental Protocols

The following protocols provide a self-validating framework for the synthesis and analysis of **2-(hydroxymethyl)cyclohexanone**.

Protocol: Enantioselective Synthesis of (S)-2-(Hydroxymethyl)cyclohexanone

This protocol is adapted from established organocatalytic methods.[1]

Materials:

- Cyclohexanone
- Formalin (37% aqueous formaldehyde)

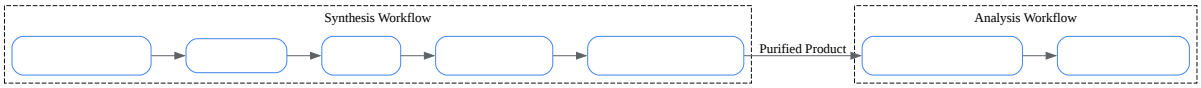
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- L-threonine
- Dimethylformamide (DMF)
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Procedure:

- To a round-bottom flask, add cyclohexanone (5.0 mmol, 1.0 equiv) and L-threonine (0.5 mmol, 0.1 equiv) in DMF (10 mL).
- Stir the mixture at room temperature for 15 minutes to ensure homogenization.
- Add formalin (7.5 mmol, 1.5 equiv) dropwise to the reaction mixture.
- Continue stirring at room temperature for 24-48 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water (20 mL).
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine (20 mL), and dry over anhydrous $MgSO_4$.
- Filter the drying agent and concentrate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford (S)-**2-(hydroxymethyl)cyclohexanone**.
- Determine the enantiomeric excess (ee) of the product using chiral HPLC or by derivatization with a chiral agent followed by NMR analysis.

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Caption: Experimental workflow for synthesis and analysis.

Protocol: NMR Spectroscopic Analysis

This protocol ensures the acquisition of high-quality, reproducible NMR data.[6]

1. Sample Preparation:

- Accurately weigh 5-10 mg of purified **2-(hydroxymethyl)cyclohexanone**.
- Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or C_6D_6). For studying hydrogen bonding, a non-polar solvent like C_6D_6 is preferable. Include tetramethylsilane (TMS) as an internal standard (0.03% v/v).
- Transfer the solution to a clean, dry 5 mm NMR tube.

2. Spectrometer Setup:

- Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.
- Tune and shim the spectrometer probes to ensure a homogeneous magnetic field.

3. ^1H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment (e.g., 'zg30').
- Spectral Width: ~16 ppm, centered around 5 ppm.
- Acquisition Time: 2-4 seconds.

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- Relaxation Delay: 2-5 seconds.
- Number of Scans: 16-64, depending on concentration.
- Temperature: 298 K (or variable temperature studies to analyze conformational dynamics).

4. ^{13}C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled single-pulse experiment (e.g., 'zgpg30').
- Spectral Width: ~240 ppm, centered around 100 ppm.
- Number of Scans: 1024-4096, depending on concentration.

5. Data Processing:

- Apply Fourier transform to the acquired Free Induction Decay (FID).
- Phase the spectrum and perform baseline correction.
- Calibrate the chemical shift scale using the TMS peak at 0.00 ppm for ^{1}H NMR and the residual solvent peak for ^{13}C NMR (e.g., $CDCl_3$ at 77.16 ppm).

Conclusion

The stereochemistry of **2-(hydroxymethyl)cyclohexanone** is a nuanced subject, governed by the interplay of its single chiral center and a delicate conformational equilibrium. The stability of its axial conformer, significantly influenced by intramolecular hydrogen bonding, is a key feature that dictates its chemical behavior and must be considered in synthetic planning and application. The ability to control its absolute stereochemistry through organocatalytic methods has cemented its role as a high-value chiral building block. The analytical protocols detailed herein provide a robust framework for researchers to confidently synthesize, characterize, and deploy this versatile molecule in the pursuit of novel chemical entities for science and medicine.

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